An In-depth Exploration of the Chemical Properties of Nicofuranose

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Compound of Interest

Compound Name:	*Nicofuranose*
CAS No.:	*15351-13-0*
Cat. No.:	*B101836*

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Introduction

Nicofuranose, a tetranicotinate ester of fructose, is a niacin derivative utilized as a hypolipidemic agent. As a member of the nicotinic acid class of compounds, it exerts its primary pharmacological effects by favorably modulating lipid profiles, including reducing low-density lipoprotein (LDL) and triglyceride levels while increasing high-density lipoprotein (HDL) levels. This technical guide provides a comprehensive overview of the chemical properties of **Nicofuranose**, including its synthesis, purification, analytical characterization, and metabolic fate. Detailed experimental methodologies and signaling pathways are presented to support further research and development.

Chemical and Physical Properties

Nicofuranose is a white to off-white crystalline solid. Its core structure consists of a fructose molecule esterified with four nicotinic acid moieties. A summary of its key chemical and physical properties is presented in Table 1.

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Property	Value
IUPAC Name	[(2R,3R,4S,5R)-5-hydroxy-3,4-bis(pyridine-3-carbonyloxy)-5-(pyridine-3-carbonyloxymethyl)oxolan-2-yl]methyl pyridine-3-carboxylate
Synonyms	1,3,4,6-Tetranicotinoyl fructofuranose, Tetranicotinoylfructose
CAS Number	15351-13-0
Molecular Formula	$C_{30}H_{24}N_4O_{10}$
Molecular Weight	600.54 g/mol
Melting Point	133-136 °C
Boiling Point (Predicted)	756.0 ± 60.0 °C
Density (Predicted)	1.50 ± 0.1 g/cm³
pKa (Predicted)	9.53 ± 0.70

Experimental Protocols

Synthesis of **Nicofuranose**

The synthesis of **Nicofuranose** involves the esterification of fructose with nicotinoyl chloride. A plausible experimental protocol is detailed below, based on general methods for the synthesis of sugar esters.[1]

Materials:

- D-Fructose
- Nicotinoyl chloride hydrochloride
- Pyridine (anhydrous)
- Dimethylformamide (DMF, anhydrous)

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- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Argon or Nitrogen gas

Procedure:

- Preparation of Nicotinoyl Chloride: Nicotinoyl chloride can be prepared from nicotinic acid by reacting it with a chlorinating agent such as thionyl chloride or oxalyl chloride. This reaction should be performed in an inert solvent under anhydrous conditions.
- Esterification Reaction:
  - In a round-bottom flask dried under vacuum, dissolve D-fructose in anhydrous pyridine and anhydrous DMF under an inert atmosphere (Argon or Nitrogen).
  - Cool the solution in an ice bath to 0 °C.
  - Slowly add a solution of nicotinoyl chloride in anhydrous DMF to the fructose solution with constant stirring. The molar ratio of nicotinoyl chloride to fructose should be at least 4:1 to ensure complete esterification.
  - After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 24-48 hours.
- Work-up:
  - Pour the reaction mixture into ice-cold water.
  - Extract the aqueous mixture with diethyl ether.
  - Wash the combined organic layers with saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.

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- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification of **Nicofuranose**

The crude **Nicofuranose** can be purified using column chromatography on silica gel.

Materials:

- Crude **Nicofuranose**
- Silica gel (for column chromatography)
- Hexane
- Ethyl acetate
- Thin Layer Chromatography (TLC) plates

Procedure:

- Column Preparation: Pack a glass column with a slurry of silica gel in hexane.
- Sample Loading: Dissolve the crude **Nicofuranose** in a minimal amount of the eluent (e.g., a mixture of hexane and ethyl acetate) and load it onto the column.
- Elution: Elute the column with a gradient of ethyl acetate in hexane, starting with a low polarity mixture and gradually increasing the polarity.
- Fraction Collection and Analysis: Collect fractions and monitor the separation using Thin Layer Chromatography (TLC). Combine the fractions containing the pure **Nicofuranose**.
- Solvent Removal: Evaporate the solvent from the combined pure fractions under reduced pressure to yield purified **Nicofuranose**.

Analytical Methods

1. High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

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An HPLC-MS method can be developed for the quantitative analysis of **Nicofuranose**.

Instrumentation:

- HPLC system with a UV detector
- Mass spectrometer with an electrospray ionization (ESI) source

Chromatographic Conditions (Suggested):

- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient elution with a mixture of water (containing 0.1% formic acid) and acetonitrile (containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of the nicotinoyl group (around 260 nm).

Mass Spectrometric Conditions (Suggested):

- Ionization Mode: Positive electrospray ionization (ESI+).
- Scan Mode: Full scan or selected ion monitoring (SIM) for the protonated molecular ion of **Nicofuranose** ($[M+H]^+$).

2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are essential for the structural elucidation and confirmation of **Nicofuranose**.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

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- Dissolve a small amount of purified **Nicofuranose** in a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6).

Expected Spectral Features:

- ^1H NMR: Signals corresponding to the protons of the fructose backbone and the four nicotinoyl groups. The aromatic protons of the nicotinoyl groups will appear in the downfield region (typically δ 7.0-9.0 ppm). The protons of the fructose moiety will be in the upfield region.
- ^{13}C NMR: Resonances for the carbonyl carbons of the ester groups, the carbons of the pyridine rings, and the carbons of the fructose core.

Metabolism and Mechanism of Action

The metabolism of **Nicofuranose** is expected to occur in two main stages. First, the ester bonds are hydrolyzed, releasing nicotinic acid and fructose. Subsequently, the released nicotinic acid enters its well-established metabolic pathways.

In Vitro Hydrolysis Assay

An in vitro assay using liver microsomes can be performed to confirm the hydrolysis of **Nicofuranose** by carboxylesterases.

Materials:

- **Nicofuranose**
- Human or rat liver microsomes
- Phosphate buffer (pH 7.4)
- Acetonitrile
- HPLC-MS system

Procedure:

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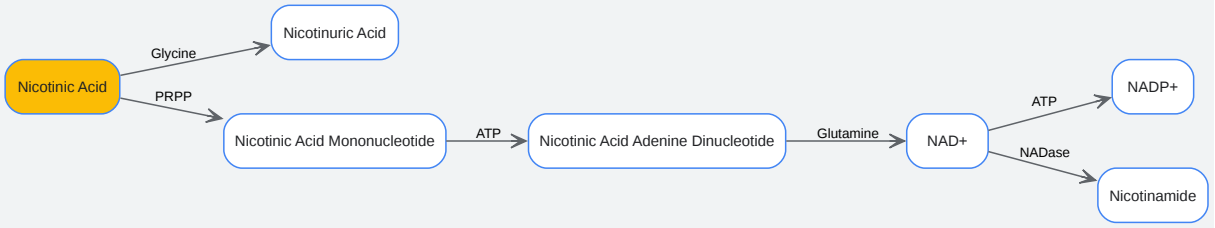
- Incubation: Incubate **Nicofuranose** with liver microsomes in phosphate buffer at 37 °C.
- Reaction Termination: At various time points, stop the reaction by adding an equal volume of cold acetonitrile.
- Sample Preparation: Centrifuge the samples to precipitate proteins. Collect the supernatant for analysis.
- Analysis: Analyze the supernatant by HPLC-MS to quantify the disappearance of **Nicofuranose** and the appearance of nicotinic acid.

Metabolic Pathway of Nicotinic Acid

Once released, nicotinic acid undergoes metabolism primarily in the liver through two main pathways:

- Conjugation Pathway: Nicotinic acid is conjugated with glycine to form nicotinuric acid.
- Amidation Pathway: Nicotinic acid is converted to nicotinamide adenine dinucleotide (NAD^+).

The following diagram illustrates the major metabolic pathways of nicotinic acid.



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Caption: Major metabolic pathways of nicotinic acid.

Signaling Pathway and Mechanism of Action

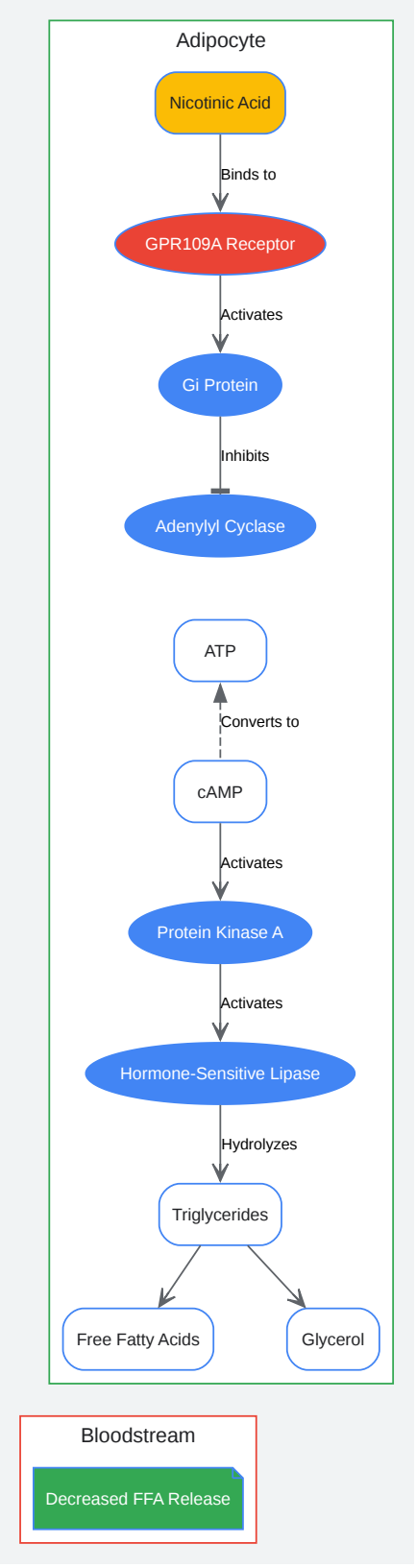
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Nicofuranose, as a prodrug of nicotinic acid, is expected to exert its lipid-lowering effects through the known mechanisms of nicotinic acid. The primary target of nicotinic acid is the G protein-coupled receptor 109A (GPR109A), also known as HM74A or PUMA-G, which is expressed in adipocytes and immune cells.

Activation of GPR109A in adipocytes leads to the inhibition of adenylyl cyclase, a decrease in cyclic AMP (cAMP) levels, and subsequent reduction in the activity of hormone-sensitive lipase. This cascade of events results in decreased lipolysis and a reduction in the release of free fatty acids (FFAs) into the circulation. The reduced flux of FFAs to the liver leads to decreased hepatic synthesis of triglycerides and very-low-density lipoprotein (VLDL).

The following diagram illustrates the signaling pathway of nicotinic acid in adipocytes.

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Caption: Signaling pathway of nicotinic acid in adipocytes via GPR109A.

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Conclusion

This technical guide has provided a detailed overview of the chemical properties of **Nicofuranose**, including its synthesis, purification, and analytical characterization. The metabolic fate of **Nicofuranose** involves its hydrolysis to nicotinic acid, which then exerts its lipid-modulating effects through the GPR109A signaling pathway. The experimental protocols and diagrams presented herein offer a valuable resource for researchers and professionals in the field of drug development, facilitating further investigation and application of this important hypolipidemic agent.

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References

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